

# An In-depth Technical Guide to 10-Hydroxyligstroside: Chemical Structure and Stereochemistry

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## Compound of Interest

Compound Name: 10-Hydroxyligstroside

Cat. No.: B15593827

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## Abstract

**10-Hydroxyligstroside** is a naturally occurring secoiridoid glucoside found predominantly in plants of the Oleaceae family, such as *Fraxinus excelsior* and *Fraxinus chinensis*.<sup>[1]</sup> As a member of the secoiridoid class, which includes well-known compounds like oleuropein and ligstroside, **10-Hydroxyligstroside** is of increasing interest to the scientific community for its potential biological activities. This technical guide provides a comprehensive overview of the chemical structure, stereochemistry, and currently available data on this compound, aimed at facilitating further research and development.

## Chemical Structure and Properties

**10-Hydroxyligstroside** is characterized by a secoiridoid skeleton derived from the cleavage of the cyclopentane ring of an iridoid precursor. This core is attached to a tyrosol moiety via an ester linkage and a glucose molecule through a glycosidic bond.

**Systematic Name:** While a definitive IUPAC name with complete stereochemical descriptors is not readily available in the public domain, its structure is well-established through spectroscopic analysis.


**Molecular Formula:** C<sub>25</sub>H<sub>32</sub>O<sub>13</sub><sup>[1]</sup>

Molecular Weight: 540.51 g/mol [1]

CAS Number: 35897-94-0[1]

## 2D Chemical Structure

The planar structure of **10-Hydroxyligstroside** is depicted below, illustrating the connectivity of the secoiridoid core, the tyrosol group, and the glucose unit.

 Chemical structure of 10-Hydroxyligstroside

Caption: 2D Chemical Structure of **10-Hydroxyligstroside**.

## Key Structural Features

- **Secoiridoid Core:** A defining feature is the elenolic acid-type skeleton, which is common to many bioactive compounds in the Oleaceae family.
- **Hydroxylation:** The presence of a hydroxyl group at the C-10 position distinguishes it from its close relative, ligstroside.
- **Glycosylation:** A  $\beta$ -D-glucopyranosyl unit is attached to the secoiridoid aglycone.
- **Ester Linkage:** The secoiridoid part is esterified with tyrosol (p-hydroxyphenylethanol).

## Stereochemistry

The stereochemistry of **10-Hydroxyligstroside** is critical for its biological activity and interaction with molecular targets. While a complete, experimentally verified assignment of all chiral centers is not yet published in readily accessible literature, some information can be inferred from its SMILES notation and the known stereochemistry of related secoiridoids.

SMILES (Stereochemical): OC(C=C1)=CC=C1CCOC(C[C@H]2/C(--INVALID-LINK--O[C@@H]3O--INVALID-LINK--O)O">C@@HCO)=C\CO)=O[1]

This notation suggests specific stereochemical configurations at several chiral centers within the molecule. However, for unambiguous confirmation, further experimental data from techniques such as NOESY NMR or X-ray crystallography would be required.

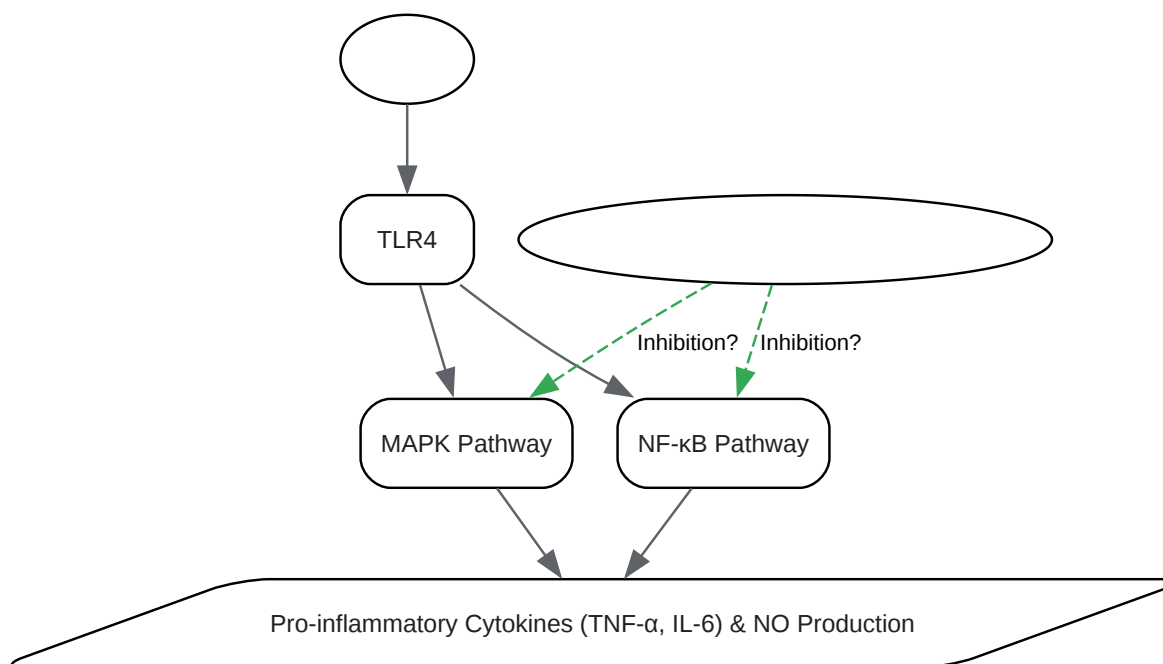
## Physicochemical and Spectroscopic Data

Detailed experimental data for **10-Hydroxyligstroside** is not extensively reported. The following table summarizes the key physicochemical properties. At present, comprehensive, publicly available 1D and 2D NMR data ( $^1\text{H}$ ,  $^{13}\text{C}$ , COSY, HSQC, HMBC) specifically for **10-Hydroxyligstroside** remains elusive. Researchers are encouraged to consult specialized databases or perform their own spectroscopic analysis for detailed structural elucidation.

Property	Value	Reference
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## Experimental Protocols

Detailed experimental protocols for the isolation and structural elucidation of **10-Hydroxyligstroside** are not explicitly available. However, general methods for the extraction and purification of secoiridoids from plant material can be adapted. A typical workflow is outlined below.



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## References

- 1. medchemexpress.com [medchemexpress.com]
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